

Application Note & Protocol: Preparation of Standard Solutions of Reactive Orange 86

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Compound of Interest		
Compound Name:	Reactive orange 86	
Cat. No.:	B1607117	Get Quote

AN-RO86-01

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide for the preparation of standard solutions of C.I. Reactive Orange 86. Reactive Orange 86 is a water-soluble azo dye primarily used in the textile industry for dyeing cellulosic fibers.[1][2] In a research setting, precise and accurate standard solutions are critical for various applications, including quantitative analysis, calibration of analytical instruments, and in vitro or in vivo studies investigating dye-molecule interactions or degradation. This protocol outlines the necessary materials, safety precautions, and a detailed, step-by-step procedure for preparing a primary stock solution and subsequent serial dilutions.

Chemical & Physical Properties

Proper preparation of standard solutions requires accurate information about the compound. Key properties of **Reactive Orange 86** are summarized below.



Property	Value	Reference
CI Name	C.I. Reactive Orange 86	[1]
Appearance	Orange / Yellow Powder	[1][3]
Molecular Weight	~759.41 g/mol	[4]
Molecular Formula	C20H11Cl2N8O10S3·3Na	[4]
CAS Number	83929-91-3 (common)	[3][5]
Solubility (in water)	150 g/L at 20°C	[1]

Safety & Handling

While **Reactive Orange 86** is generally considered non-hazardous for its intended industrial use, standard laboratory safety practices should be strictly followed.[3]

- Personal Protective Equipment (PPE): Always wear a lab coat, nitrile gloves, and safety glasses with side-shields when handling the dye powder or its solutions.
- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to minimize inhalation of airborne particulates.[7]
- Handling: Avoid contact with skin and eyes.[7] In case of contact, rinse the affected area thoroughly with water.[8] Avoid generating dust.[7]
- Storage: Store the solid dye and its solutions in tightly sealed containers in a cool, dry place, protected from light.[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocol: Preparation of Standard Solutions

This protocol describes the preparation of a 1000 mg/L primary stock solution and a series of working standard solutions through serial dilution.



4.1 Materials & Reagents

- **Reactive Orange 86** powder (Purity ≥ 99%)
- Deionized (DI) or Distilled (D) water, Type II or better
- Analytical balance (readable to 0.1 mg)
- 100 mL Class A volumetric flask (for stock solution)
- Five 10 mL Class A volumetric flasks (for working solutions)
- Calibrated micropipettes (P1000, P5000) and sterile tips
- · Weighing paper or boat
- Spatula
- Beakers
- Magnetic stirrer and stir bar (optional)
- Parafilm® or flask stoppers
- 4.2 Preparation of 1000 mg/L Primary Stock Solution
- Weighing: Accurately weigh 100.0 mg of Reactive Orange 86 powder using an analytical balance.
- Dissolving: Transfer the powder to a 250 mL beaker containing approximately 80 mL of DI water. If needed, use a magnetic stirrer at low speed to facilitate dissolution. The high solubility of the dye means it should dissolve readily.[1]
- Transfer: Quantitatively transfer the dissolved dye solution into a 100 mL Class A volumetric flask. Rinse the beaker multiple times with small volumes of DI water, adding the rinsate to the volumetric flask to ensure all dye is transferred.



- Dilution to Volume: Carefully add DI water to the flask until the bottom of the meniscus is aligned with the calibration mark.
- Homogenization: Stopper the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- Labeling & Storage: Label the flask clearly as "Reactive Orange 86 1000 mg/L Stock Solution" with the preparation date. Store in a cool, dark place.
- 4.3 Preparation of Working Standard Solutions (10 500 mg/L)

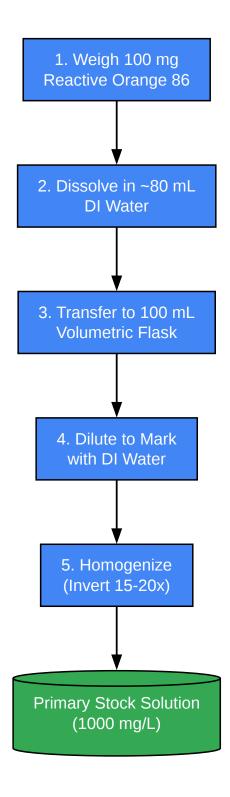
Prepare a series of working standards by performing serial dilutions from the 1000 mg/L primary stock solution as detailed in the table below. For each standard, transfer the calculated volume of the stock solution into a clean 10 mL volumetric flask, dilute to the mark with DI water, and homogenize thoroughly.

Target Concentration (mg/L)	Volume of 1000 mg/L Stock (mL)	Final Volume (mL)
500	5.0	10
250	2.5	10
100	1.0	10
50	0.5	10
10	0.1	10

Visualized Workflows

The following diagrams illustrate the key processes described in this protocol.

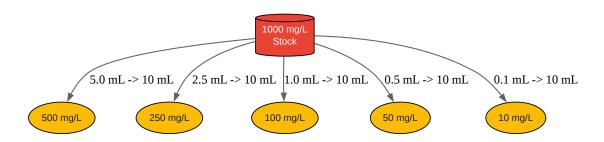




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Caption: Workflow for preparing the primary stock solution.





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Caption: Logical diagram for creating working standards.

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